

A Comparative Analysis of Picoxystrobin and Other Leading Fungicides in Crop Protection

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Compound of Interest

Compound Name: *Picoxystrobin-d3*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the efficacy of picoxystrobin with other widely used fungicides, supported by experimental data. The information is intended to assist researchers and professionals in drug development in understanding the relative performance of these compounds in controlling key plant pathogens.

Introduction to Picoxystrobin and Strobilurin Fungicides

Picoxystrobin is a broad-spectrum, systemic fungicide belonging to the strobilurin class (Quinone outside Inhibitors, QoI).[1] Like other strobilurins such as azoxystrobin and pyraclostrobin, picoxystrobin acts by inhibiting mitochondrial respiration in fungi, a crucial process for their growth and reproduction.[1][2][3] This is achieved by blocking electron transfer at the Quinone outside (Qo) site of the cytochrome bc1 complex (Complex III) in the mitochondrial respiratory chain.[4][5][6] This specific mode of action is highly effective but also carries a risk of resistance development, making it essential to use these fungicides in rotation or combination with other modes of action.[2][6]

Key Properties of Picoxystrobin

Picoxystrobin exhibits both preventive and curative properties and is characterized by its systemic and translaminar movement within the plant.[7] It is used to control a wide range of diseases in crops like cereals, soybeans, fruits, and vegetables.[1][8]

Comparative Efficacy Data

The following tables summarize quantitative data from various field trials, comparing the efficacy of picoxystrobin with other fungicides against significant plant diseases.

Table 1: Control of Asian Soybean Rust (Phakopsora pachyrhizi)

Fungicide Treatment	Application Rate (g a.i./ha)	Disease Severity (%)	Control Efficiency (%)	Yield (kg/ha)	Reference
Untreated Control	-	36.6	-	1855	[9]
Picoxystrobin + Cyproconazole	60 + 24	1.8	95.1	2697	[9]
Azoxystrobin + Benzovindiflupyr	60 + 30	0.9	97.5	2901	[9]
Trifloxystrobin + Prothioconazole	75 + 87.5	1.5	95.9	2831	[9]
Pyraclostrobin + Epoxiconazole	66.5 + 25	2.1	94.3	2754	[9]

Table 2: Control of Wheat Foliar Diseases (*Stagonospora nodorum* and *Pyrenophora tritici-repentis*)

Fungicide Treatment	Area Under Disease Progress Curve (AUDPC) - 2003	AUDPC - 2004	Yield (t/ha) - 2003	Yield (t/ha) - 2004	Reference
Untreated Control	1089	1265	4.15	5.21	[10]
Picoxystrobin	387	451	5.48	7.15	[10]
Kresoxim-methyl + Epoxiconazole + Fenpropimorph	412	487	5.41	7.02	[10]
Trifloxystrobin + Propiconazole	398	465	5.52	7.11	[10]
Azoxystrobin	421	498	5.39	6.98	[10]
Pyraclostrobin + Epoxiconazole	354	412	5.68	7.34	[10]
Epoxiconazole (triazole)	435	511	5.31	6.89	[10]
Propiconazole (triazole)	498	587	5.12	6.72	[10]

Experimental Protocols

Detailed methodologies are crucial for the interpretation and replication of efficacy studies. Below are summaries of the experimental protocols used in the cited studies.

Protocol for Asian Soybean Rust Efficacy Trial

- Experimental Design: Randomized complete block design with four replications.[1][9]
- Plot Size: Plots consisted of 8 sowing lines of 5 meters in length, with a useful area of 5.4 m². [9]
- Cultivar and Sowing: Soybean cultivar M6410 was used with a spacing of 0.45 m between lines, aiming for a final population of 290,000 plants per hectare.[9]
- Fungicide Application: Applications were carried out using a backpack sprayer with constant pressure (CO₂), equipped with AIXR 110015 spray tips. The spray volume was 200 L/ha.[1][9] Applications were made at specific soybean growth stages (e.g., V8, R1, R4).[9]
- Disease Assessment: The severity of Asian soybean rust was evaluated by determining the percentage of leaf area with symptoms, using a standard diagrammatic scale. Evaluations were performed at set intervals after the first fungicide application.[1] Control efficiency was calculated based on the final severity data.[1]
- Yield Measurement: Soybeans were harvested manually from the useful area of each plot. After threshing and cleaning, the grain moisture was determined and adjusted to 13%. The final yield was expressed in kg/ha .[1]

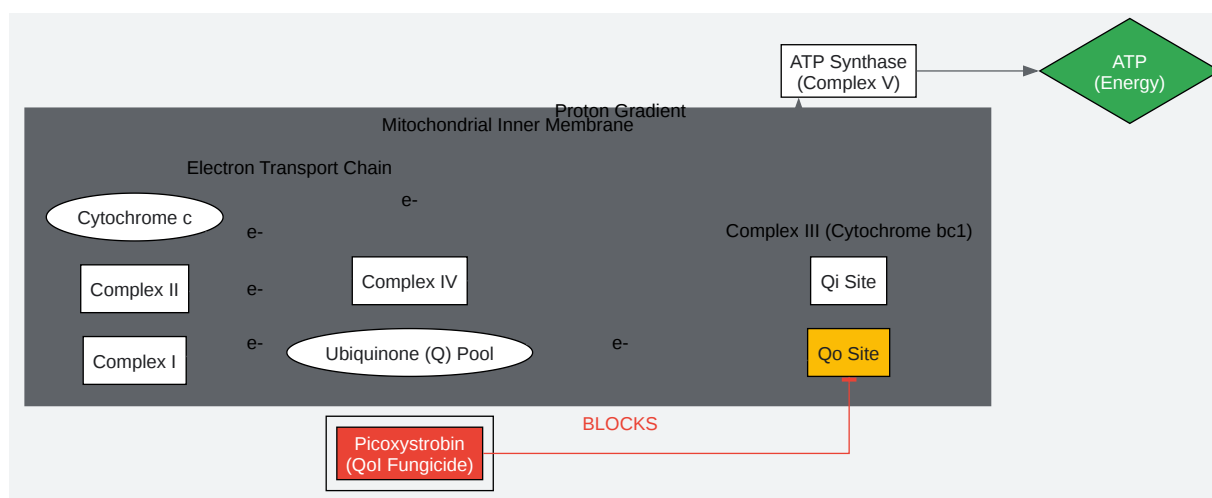
Protocol for Wheat Foliar Disease Efficacy Trial

- Experimental Design: A randomized, complete block design with four replications was used on an existing stand of winter wheat.[11]
- Fungicide Application: Fungicides were applied using a tractor-mounted boom sprayer. Application timings corresponded to specific growth stages (e.g., Feekes growth stage 6 for the first application and Feekes growth stage 9 for the second).[11] Different nozzle types and water volumes were used for vegetative and heading stage applications.[11]

- Disease Assessment: Foliar disease severity was assessed on the upper three leaves (flag leaf, F-1, F-2) at different growth stages. The Area Under the Disease Progress Curve (AUDPC) was calculated from these assessments to represent the total disease pressure over the season.[10]
- Yield and Grain Quality: The trial was harvested using a combine equipped with a system to measure grain weight, test weight, and moisture.[11]

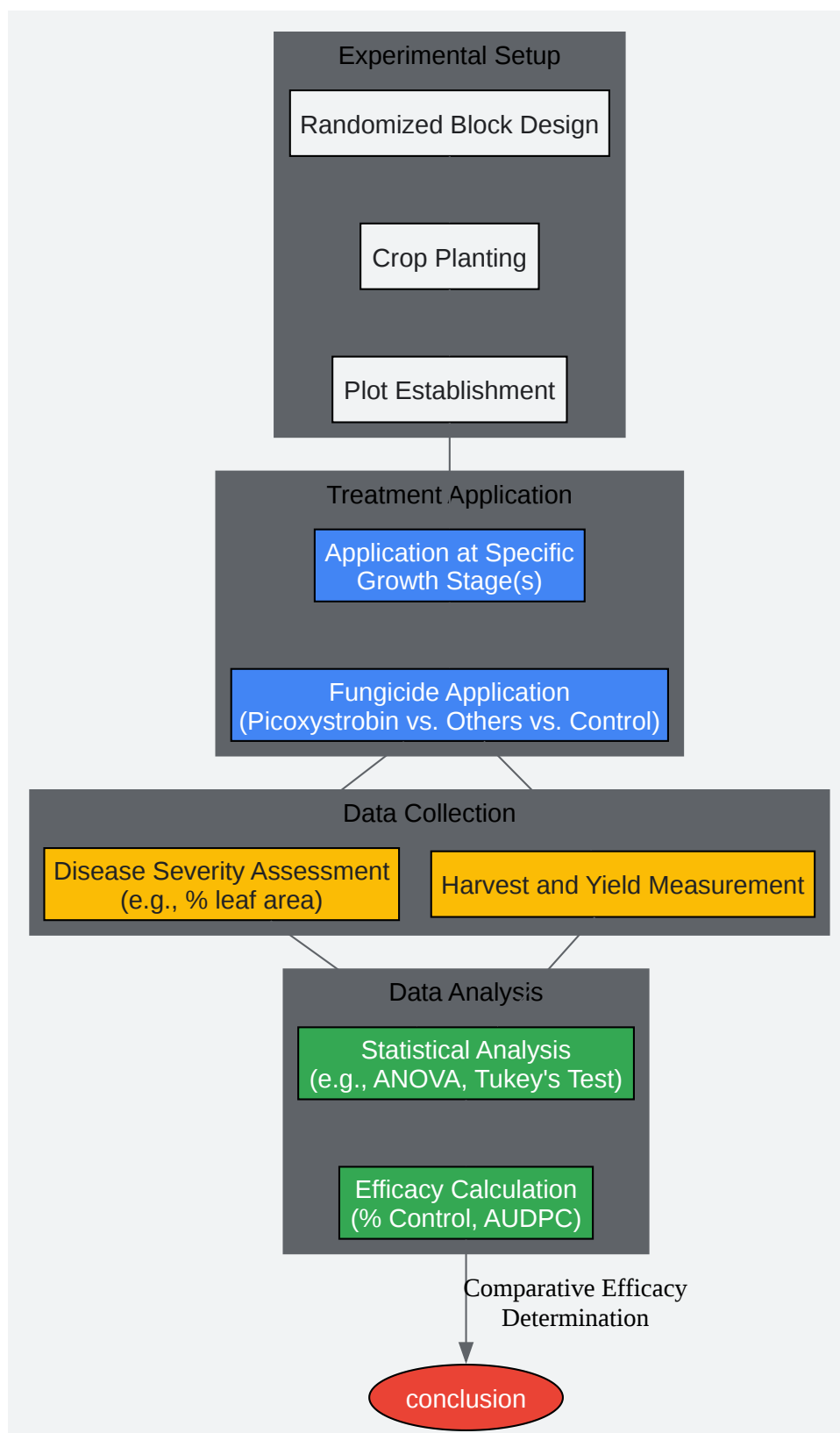
Visualizing Mechanisms and Workflows

The following diagrams, created using Graphviz (DOT language), illustrate the mode of action of QoI fungicides and a typical experimental workflow for fungicide efficacy trials.



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Caption: Mode of action of Picoxystrobin (a QoI fungicide) inhibiting the fungal electron transport chain.



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Caption: General experimental workflow for a comparative fungicide efficacy field trial.

Conclusion

The experimental data indicates that picoxystrobin, often in combination with triazoles, provides effective control of major fungal diseases such as Asian soybean rust and various wheat foliar pathogens.[9][10] Its performance is comparable to, and in some cases may differ from, other leading strobilurin fungicides like azoxystrobin and pyraclostrobin, depending on the specific pathogen and environmental conditions. As with all single-site mode of action fungicides, a key consideration for the sustainable use of picoxystrobin is the implementation of robust resistance management strategies, including rotation and mixture with fungicides from different FRAC groups.[2][5] The provided data and protocols serve as a valuable resource for researchers in the ongoing development and evaluation of effective disease management strategies.

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